

Methyl 6-methoxypicolinate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Methyl 6-methoxypicolinate**

Cat. No.: **B1340530**

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Audience: This document is intended for researchers, scientists, and drug development professionals who handle **Methyl 6-methoxypicolinate** in a laboratory setting. It provides a comprehensive overview of the known hazards, safety precautions, and emergency procedures associated with this compound.

Chemical Identification and Physical Properties

Methyl 6-methoxypicolinate is a pyridine derivative used in laboratory and research settings. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Data	Source
Chemical Formula	C ₈ H ₉ NO ₃	
Molecular Weight	167.164 g/mol	
Appearance	Solid	
Color	Colorless to Slightly Pale Yellow	
Melting Point	33 to 38°C	
Boiling Point	97°C / 0.5kPa	
Purity	97%	

Hazard Identification and Classification

Methyl 6-methoxypicolinate is classified as a hazardous chemical. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

Hazard Classification	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2 / 2A	H318/H319: Causes serious eye damage/irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.

Signal Word:Warning

Experimental Protocols

The safety data sheets and literature referenced in the search results affirm the hazard classifications (e.g., skin and eye irritation) based on toxicological data. However, these sources are summary documents and do not provide the detailed experimental methodologies or protocols (e.g., specific animal studies, in vitro assays) used to derive these classifications. For detailed toxicological studies, researchers would need to consult specialized toxicology databases or the primary literature.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

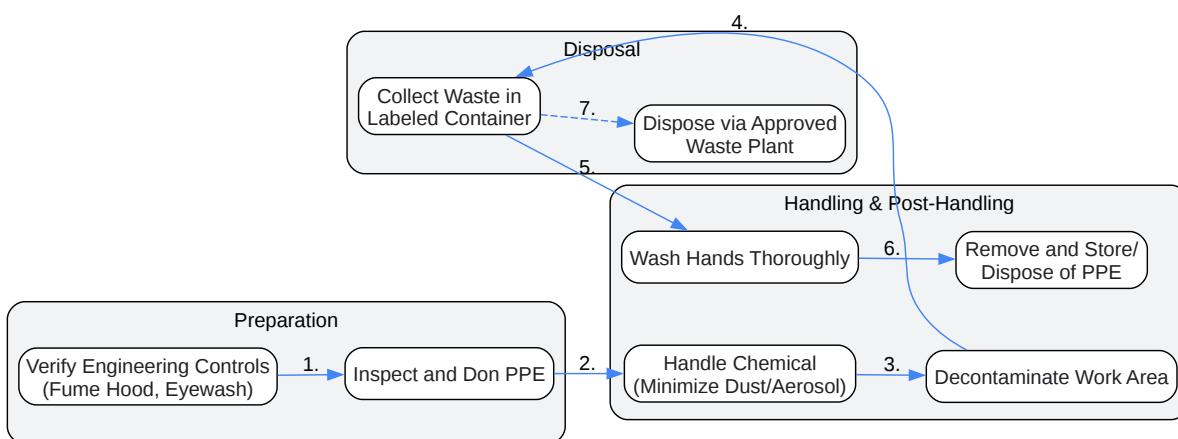
Engineering Controls and Handling Practices

- Work should be performed in a well-ventilated area, preferably within a laboratory fume hood.
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.

- Avoid contact with skin, eyes, and clothing.
- Minimize the generation of dust or aerosols during handling.
- Wash hands and any exposed skin thoroughly after handling the compound, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store locked up.
- Store away from incompatible materials, such as strong oxidizing agents and strong bases.



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Caption: General workflow for safely handling **Methyl 6-methoxypicolinate**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. A face shield	

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